

A Technical Guide to 2-Bromo-5-methylhexane for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylhexane

Cat. No.: B2365950

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Introduction: **2-Bromo-5-methylhexane** is a halogenated alkane, a class of organic compounds widely utilized as intermediates and building blocks in synthetic chemistry. Due to the presence of a bromine atom, a good leaving group, this molecule is a versatile substrate for various nucleophilic substitution and elimination reactions, making it a valuable reagent in the synthesis of more complex molecules for pharmaceutical and materials science research. This guide provides an in-depth overview of its chemical properties, commercial availability, quality control workflows, and representative experimental applications for researchers, scientists, and drug development professionals.

Physicochemical and Structural Data

Accurate identification and characterization are paramount in a research setting. The fundamental properties of **2-Bromo-5-methylhexane** are summarized below.

Property	Value	Reference(s)
CAS Number	6570-93-0	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₁₅ Br	[1] [2] [4] [5]
Molecular Weight	179.10 g/mol	[1] [2] [4] [5]
IUPAC Name	2-bromo-5-methylhexane	[1]
SMILES	<chem>CC(C)CCC(C)Br</chem>	[1] [4]
MDL Number	MFCD07780428	[1] [3] [4]

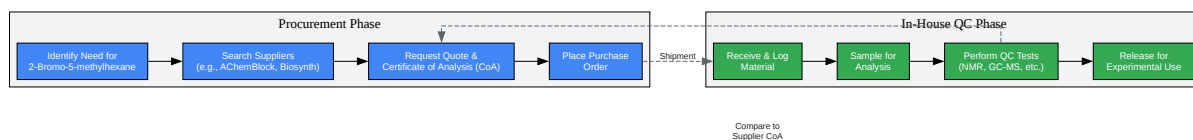
Commercial Suppliers and Typical Specifications

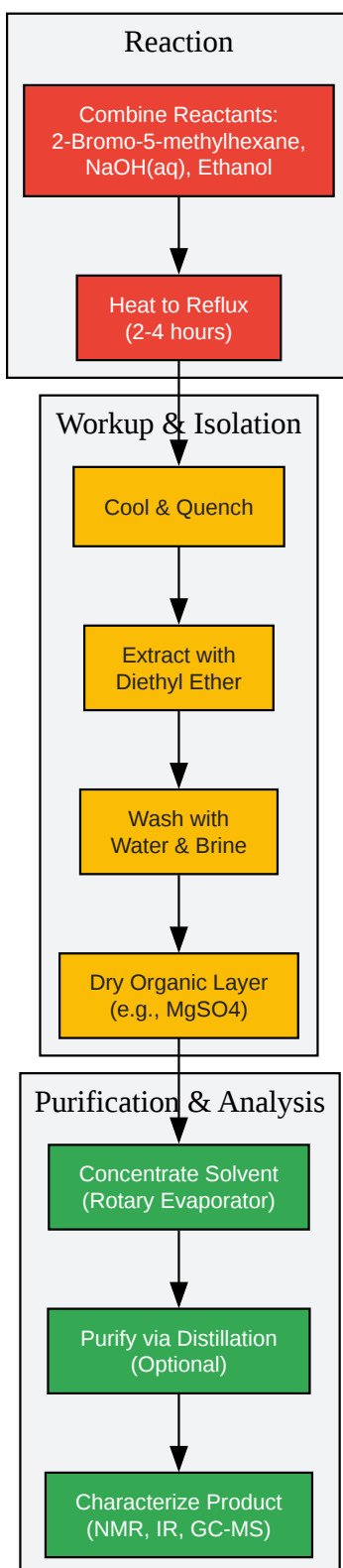
2-Bromo-5-methylhexane is available from various chemical suppliers, typically on a research scale. While catalogues and stock levels are subject to change, the following companies have been identified as commercial sources. Researchers are advised to request a Certificate of Analysis (CoA) for lot-specific data.

Supplier	Brand/Catalog ID (Example)	Typical Purity	Notes
AChemBlock	U136172	95%	Provides building blocks for research. [1]
CymitQuimica	IN-DA003GQ5 (Indagoo)	95%	Intended for laboratory use only. [2]
BLD Pharm	6570-93-0	Not specified	Offers CoA inquiry and online ordering. [3]
Biosynth	GAA57093	Not specified	For research purposes only. [4]
Lab-Chemicals.com	Not specified	Not specified	Supplier of laboratory-grade chemicals. [6]

Procurement and Quality Control Workflow

Ensuring the identity and purity of starting materials is a critical first step in any experimental campaign. The following diagram illustrates a standard workflow for procuring and qualifying a chemical reagent like **2-Bromo-5-methylhexane**.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com